

Preliminary Research Findings on SARS-CoV-2: A Technical Overview

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Compound of Interest

Compound Name: SARS-CoV-2-IN-54

Cat. No.: B12376819

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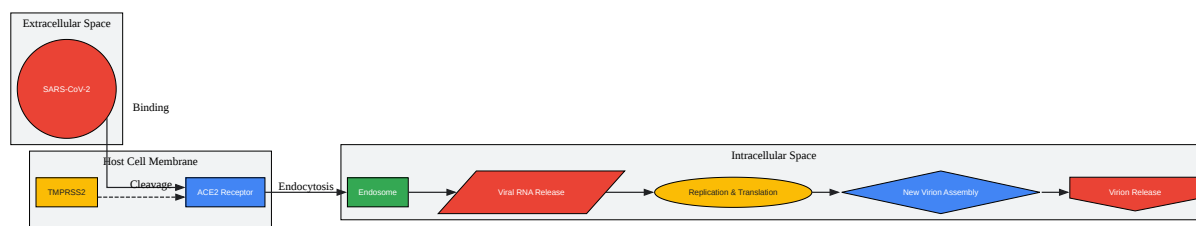
Introduction to SARS-CoV-2 and its Mechanism of Action

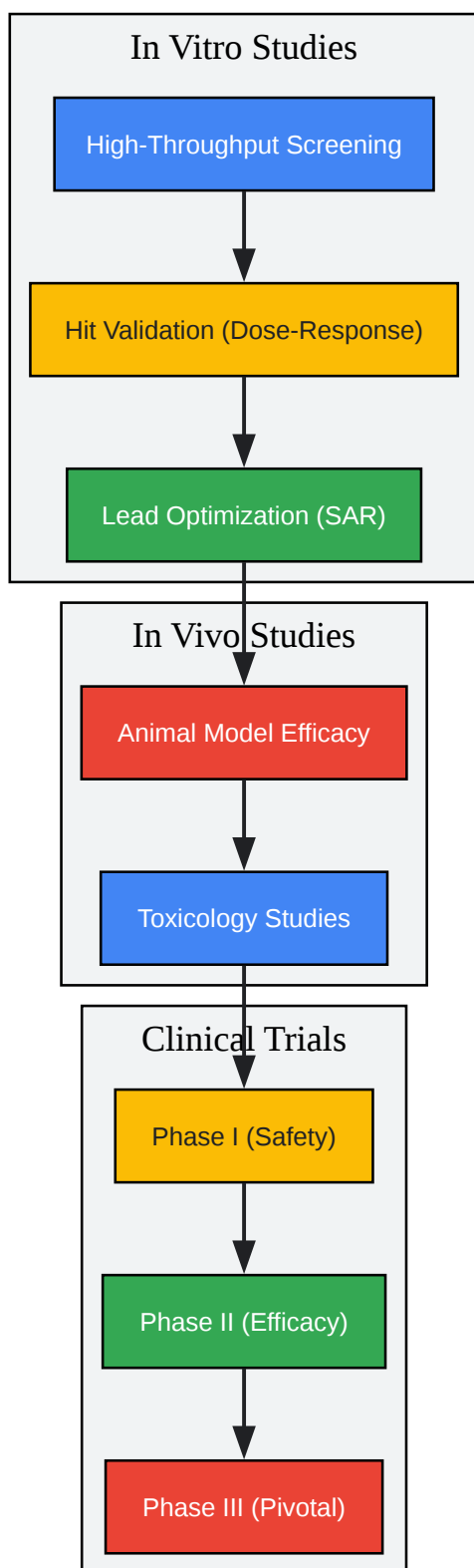
Severe Acute Respiratory Syndrome Coronavirus 2 (SARS-CoV-2) is the causative agent of the coronavirus disease 2019 (COVID-19).[1] The virus primarily targets the respiratory system and can lead to a range of outcomes, from asymptomatic infection to severe pneumonia, acute respiratory distress syndrome (ARDS), and death.[1][2] The viral life cycle and its interaction with host cells present multiple targets for therapeutic intervention.

The entry of SARS-CoV-2 into host cells is a critical first step in its life cycle. The viral spike (S) protein binds to the angiotensin-converting enzyme 2 (ACE2) receptor on the surface of host cells.[3][4][5][6][7] This interaction is facilitated by the host protease TMPRSS2, which cleaves the S protein, enabling the fusion of the viral and host cell membranes and the subsequent release of the viral genome into the cytoplasm.[3][4][5][6] Once inside the cell, the viral RNA is translated to produce viral proteins, which then assemble into new virions that are released to infect other cells.[3]

Signaling Pathways in SARS-CoV-2 Infection

The interaction of SARS-CoV-2 with host cells triggers a cascade of intracellular signaling pathways. Understanding these pathways is crucial for identifying potential therapeutic targets.





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